

Overcoming JNJ4796 solubility issues in aqueous solutions

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Compound of Interest		
Compound Name:	JNJ4796	
Cat. No.:	B608230	Get Quote

Technical Support Center: JNJ-42165279

This technical support center provides guidance to researchers, scientists, and drug development professionals on overcoming solubility challenges with JNJ-42165279 in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the aqueous solubility of JNJ-42165279?

A1: JNJ-42165279 is a poorly water-soluble compound.[1][2] Its aqueous solubility is pH-dependent. At a physiological pH of 7.34, the solubility is approximately 0.067 mg/mL. However, as the bis-HCl salt at a pH of 1.15, the solubility increases significantly to over 100 mg/mL.[3] Another source reports a water solubility of 0.141 mg/mL.[1] It is considered insoluble in water by some suppliers.[2]

Q2: In which organic solvents is JNJ-42165279 soluble?

A2: JNJ-42165279 demonstrates good solubility in several organic solvents. These include Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Ethanol.[4] Reported solubilities are as high as 82 mg/mL in DMSO and Ethanol.[2]

Q3: Is JNJ-42165279 stable in aqueous solutions?







A3: JNJ-42165279 exhibits hydrolytic instability in aqueous solutions at a pH range of 2 to 10. [3] This is an important consideration for the preparation and storage of stock solutions and experimental media. For longer-term storage, a suspension of the free-base in 0.5% Methocel has been shown to be stable for over 30 days when refrigerated and protected from light.[3]

Q4: What are the common initial signs of solubility problems with JNJ-42165279 in my experiments?

A4: Common indicators of solubility issues include the appearance of a precipitate, cloudiness, or opalescence in your aqueous solution after adding JNJ-42165279 from a stock solution. You may also observe inconsistent results between experiments or lower than expected potency, which could be attributed to the compound not being fully dissolved.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock in aqueous buffer	The concentration of JNJ-42165279 exceeds its solubility limit in the final aqueous solution. DMSO is a good solubilizing agent, but its effect is diminished upon high dilution in an aqueous medium.	- Decrease the final concentration of JNJ- 42165279 Increase the percentage of DMSO in the final solution (ensure it is compatible with your experimental system) Use a co-solvent system (see Experimental Protocols) Consider formulating JNJ- 42165279 as a salt or in a suspension.
Cloudy or hazy solution	The compound is not fully dissolved and is present as fine particles.	- Gently warm the solution (ensure temperature stability of JNJ-42165279 and other components) Use sonication to aid dissolution Filter the solution through a appropriate syringe filter to remove undissolved particles (this will lower the effective concentration).
Inconsistent experimental results	Variable amounts of dissolved JNJ-42165279 due to precipitation or incomplete dissolution.	- Prepare fresh solutions for each experiment Standardize the solution preparation protocol, including solvent, temperature, and mixing time Visually inspect for any signs of precipitation before use.
Low apparent potency	The actual concentration of dissolved JNJ-42165279 is lower than the nominal concentration due to poor solubility.	- Employ solubility enhancement techniques such as pH adjustment or the use of co-solvents Quantify the concentration of JNJ-



42165279 in your final solution using an appropriate analytical method (e.g., HPLC).

Quantitative Solubility Data

Solvent/Solution	Solubility	Reference
Water	0.141 mg/mL	[1]
Water (pH 7.34)	0.067 mg/mL	[3]
Water (pH 1.15, as bis-HCl salt)	> 100 mg/mL	[3]
DMSO	30 mg/mL, 82 mg/mL	[2][4]
DMF	30 mg/mL	[4]
Ethanol	30 mg/mL, 82 mg/mL	[2][4]

Experimental Protocols

Protocol 1: Preparation of a JNJ-42165279 Stock Solution in DMSO

- Objective: To prepare a concentrated stock solution of JNJ-42165279 for subsequent dilution in aqueous media.
- Materials:
 - JNJ-42165279 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
- Procedure:



- 1. Weigh the desired amount of JNJ-42165279 powder in a sterile microcentrifuge tube.
- 2. Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock, add the corresponding volume of DMSO to the molar mass of JNJ-42165279).
- 3. Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., 37°C) may be applied if necessary, but be mindful of potential degradation with prolonged heating.
- 4. Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Improving Aqueous Solubility using a Cosolvent System

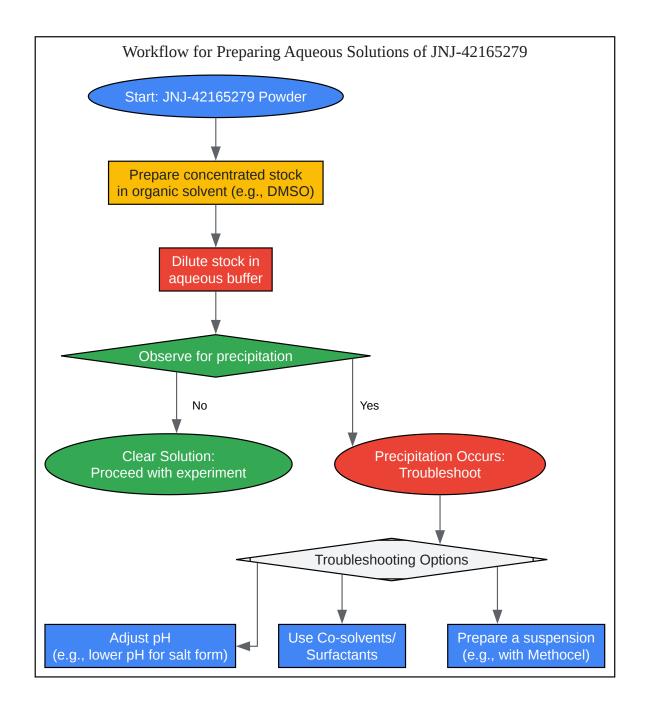
- Objective: To enhance the solubility of JNJ-42165279 in an aqueous buffer for in vitro assays.
- Materials:
 - JNJ-42165279 stock solution in DMSO
 - Pluronic F-127 or Tween® 80
 - Aqueous buffer (e.g., PBS, cell culture medium)
 - Vortex mixer
- Procedure:
 - 1. Prepare a stock solution of the surfactant (e.g., 10% Pluronic F-127 in water).
 - 2. In a sterile tube, add the desired volume of the aqueous buffer.
 - 3. Add the surfactant stock solution to the buffer to achieve a final concentration that is known to be non-toxic to your experimental system (e.g., 0.1% to 1%).
 - 4. Vortex the buffer-surfactant mixture.



- 5. While vortexing, slowly add the JNJ-42165279 DMSO stock solution to the buffer-surfactant mixture. The final concentration of DMSO should be kept as low as possible (typically <0.5%).
- 6. Visually inspect the solution for any signs of precipitation.

Visualizations

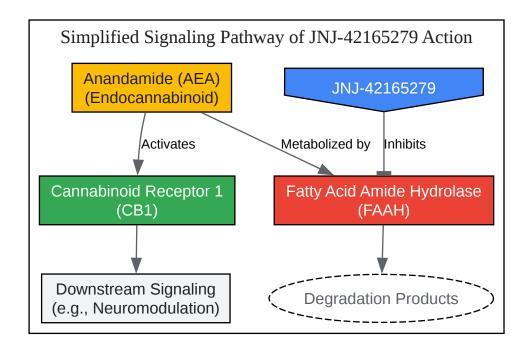




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Caption: A workflow diagram for preparing aqueous solutions of JNJ-42165279.





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Caption: The inhibitory action of JNJ-42165279 on the FAAH enzyme.

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